

# Application Notes and Protocols for Vinclozolin M2-2204 Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VinclozolinM2-2204

Cat. No.: B15605992

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## Introduction

Vinclozolin M2 (CAS No. 83792-61-4), a primary and active metabolite of the dicarboximide fungicide Vinclozolin, is a compound of significant interest in toxicological and endocrine disruption research.[1][2][3] As an antagonist of the androgen receptor, its proper handling and storage are paramount to ensure its stability and the integrity of experimental results.[2] These application notes provide detailed recommendations for the storage and handling of Vinclozolin M2-2204 powder to maintain its quality and ensure the safety of laboratory personnel.

## Physicochemical Properties and Stability

Vinclozolin M2 is supplied as a crystalline solid.[1][4] Understanding its solubility and stability is crucial for its effective use in research.

### Solubility:

- **Organic Solvents:** Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF) at concentrations of at least 30 mg/mL.[1][2][4]
- **Aqueous Buffers:** Sparingly soluble in aqueous buffers.[1][4] For aqueous applications, it is recommended to first dissolve the compound in an organic solvent like ethanol and then

dilute with the aqueous buffer of choice.<sup>[1][4]</sup> A 1:1 solution of ethanol and PBS (pH 7.2) can achieve a solubility of approximately 0.5 mg/mL.<sup>[1][2][4]</sup>

#### Stability:

- Solid Form: The solid powder is stable for at least four years when stored at -20°C.<sup>[1][2]</sup>
- Aqueous Solutions: Aqueous solutions of Vinclozolin M2 are not recommended for storage for more than one day.<sup>[1][4]</sup>

## Recommended Storage Conditions

To ensure the long-term stability and integrity of Vinclozolin M2-2204 powder, the following storage conditions are recommended.

Parameter	Recommended Condition	Notes
Temperature	-20°C	For long-term storage, this temperature is critical to maintain the stability of the compound for at least four years. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Container	Tightly sealed, appropriate for low-temperature storage.	Polyethylene or polypropylene containers are suitable. Ensure containers are clearly labeled and free from leaks. <a href="#">[5]</a>
Atmosphere	Store under an inert atmosphere if possible.	When preparing stock solutions, purging the solvent with an inert gas is recommended. <a href="#">[1]</a> <a href="#">[4]</a>
Light Exposure	Protect from light.	Although specific data on photosensitivity is limited, it is good practice to store chemical compounds in the dark or in amber vials.
Moisture	Keep in a dry place.	The container should be tightly sealed to prevent moisture absorption, which could degrade the compound.
Aqueous Solutions	Use immediately; do not store for more than one day.	The stability of Vinclozolin M2 in aqueous solutions is limited. <a href="#">[1]</a> <a href="#">[4]</a> Prepare fresh solutions for each experiment.

## Experimental Protocols

### Protocol for Long-Term Storage of Vinclozolin M2-2204 Powder

- **Receipt of Compound:** Upon receiving the Vinclozolin M2-2204 powder, immediately transfer it to a designated -20°C freezer.
- **Container Inspection:** Ensure the container is securely sealed and properly labeled with the compound name, CAS number, date of receipt, and any hazard information.
- **Storage Location:** Place the container in a secondary container or a designated rack within the freezer to prevent misplacement and provide an additional barrier.
- **Inventory Management:** Log the compound in the laboratory's chemical inventory system, noting the storage location and date.
- **Dispensing:** When accessing the powder, allow the container to equilibrate to room temperature in a desiccator before opening to prevent condensation of moisture onto the cold powder. Weigh out the desired amount in a well-ventilated area, preferably in a chemical fume hood, using appropriate personal protective equipment (PPE).
- **Resealing and Storage:** After dispensing, securely reseal the container, and if possible, purge with an inert gas (e.g., argon or nitrogen) before returning it to the -20°C freezer.

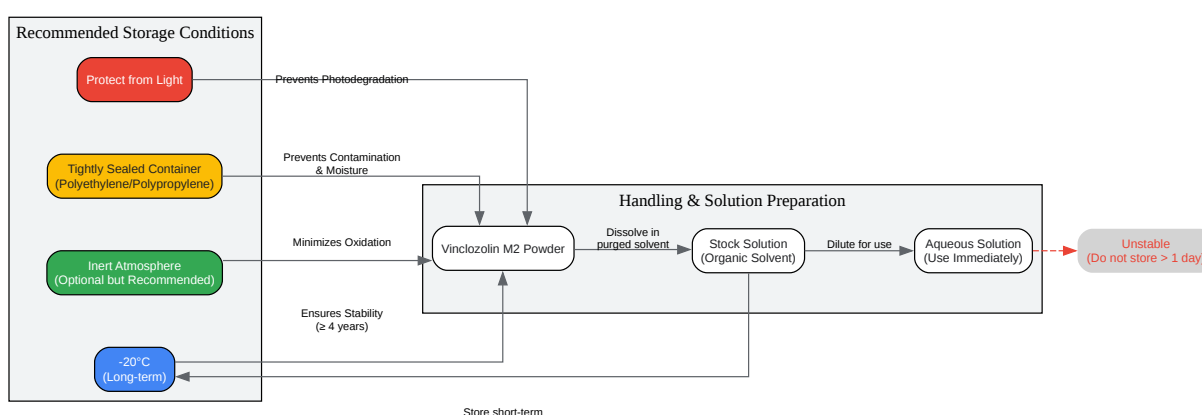
## Protocol for Preparation of a Stock Solution

- **Safety Precautions:** Wear appropriate PPE, including a lab coat, safety glasses, and gloves. [5] All handling of the solid compound and concentrated solutions should be performed in a chemical fume hood.[5]
- **Solvent Selection:** Choose a suitable organic solvent in which Vinclozolin M2 is highly soluble, such as DMSO, DMF, or ethanol.[1][2][4]
- **Inert Gas Purging:** To minimize oxidation, purge the chosen solvent with an inert gas (e.g., argon or nitrogen) for 5-10 minutes before use.[1][4]
- **Dissolution:**
  - Weigh the desired amount of Vinclozolin M2-2204 powder and place it in a sterile, amber glass vial.
  - Add the purged solvent to the vial to the desired final concentration (e.g., 10 mg/mL).

- Cap the vial tightly and vortex or sonicate gently until the solid is completely dissolved.
- Storage of Stock Solution:
  - For short-term storage (up to a few days), store the stock solution at -20°C.
  - For long-term storage, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C.
- Labeling: Clearly label all vials with the compound name, concentration, solvent, date of preparation, and storage temperature.

## Visualizing Storage and Handling Parameters

The following diagram illustrates the key factors influencing the stability of Vinclozolin M2-2204 and the recommended procedures for its storage and handling.



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Caption: Key factors and procedures for the optimal storage and handling of Vinclozolin M2-2204.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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